

Application Notes and Protocols for Assessing Cellular NADPH Levels Using Flow Cytometry

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Compound of Interest

Compound Name: *Nadp*

Cat. No.: *B162922*

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Introduction

Nicotinamide adenine dinucleotide phosphate (**NADPH**) is a critical cofactor in cellular metabolism, playing a pivotal role in antioxidant defense and anabolic pathways. The ratio of its reduced form (**NADPH**) to its oxidized form (**NADP⁺**) is a key indicator of the cellular redox state and metabolic health. Dysregulation of **NADPH** levels is implicated in various diseases, including cancer, metabolic disorders, and neurodegenerative diseases. Flow cytometry offers a high-throughput method for quantifying cellular **NADPH** at the single-cell level, providing valuable insights for basic research and drug development.

This document provides detailed application notes and protocols for two primary flow cytometry-based methods for assessing cellular **NADPH** levels: a fluorescent probe-based assay and a label-free autofluorescence-based method.

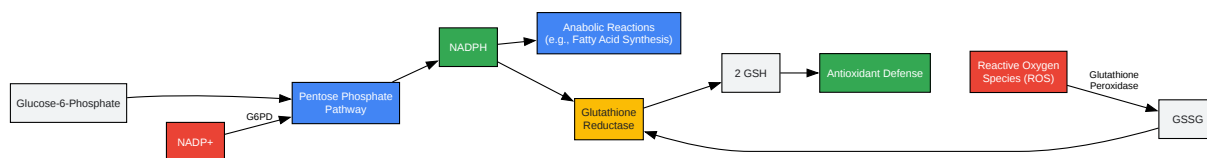
Method 1: Fluorescent Probe-Based Assay for Cellular NAD(P)H

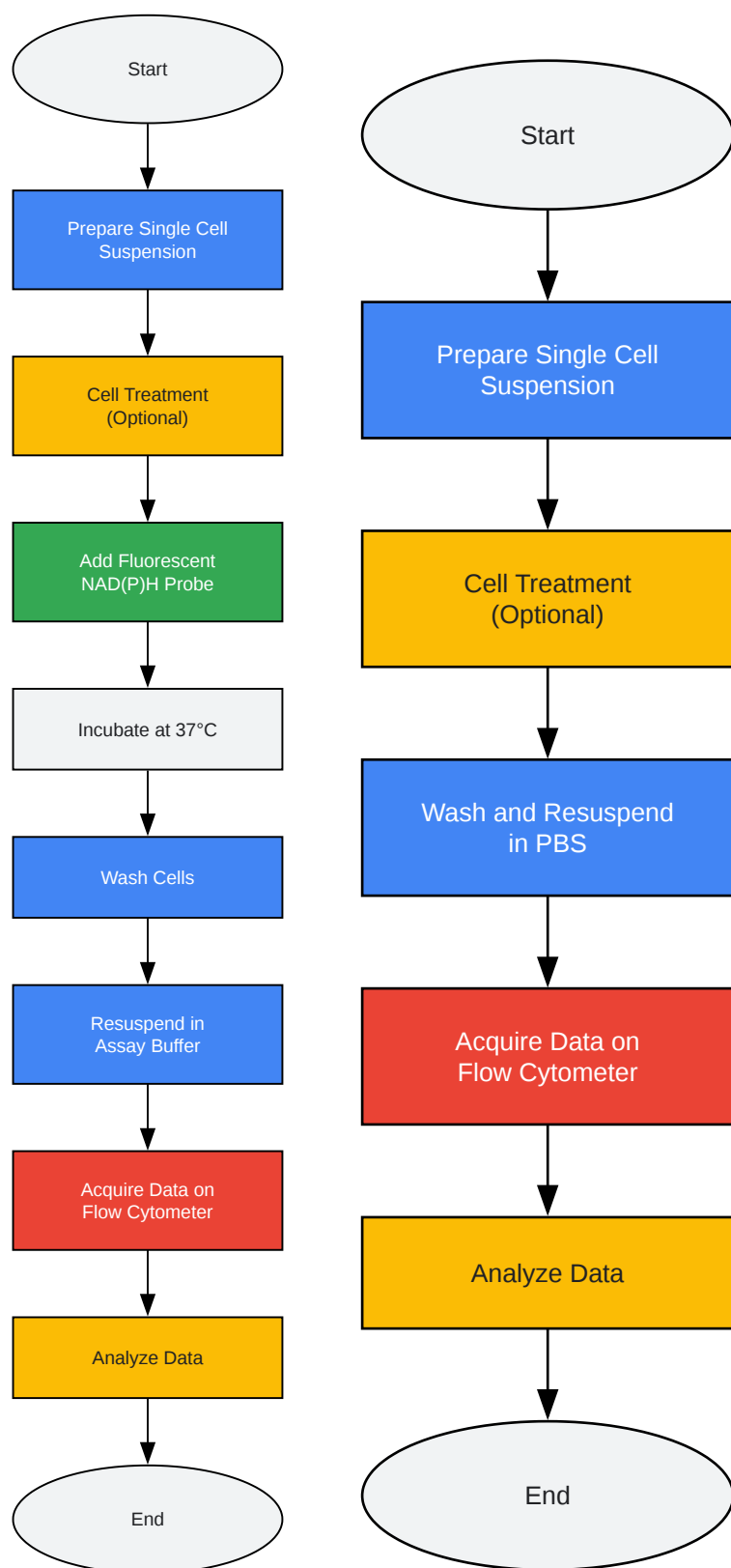
This method utilizes fluorescent probes that specifically bind to NAD(P)H, resulting in a significant increase in fluorescence intensity that can be measured by flow cytometry.^{[1][2][3]} Commercially available kits, such as the Cell Meter™ Intracellular NADH/**NADPH** Flow Cytometric Analysis Kits, provide validated reagents and protocols for this purpose.^{[1][2]}

Principle

The assay employs a cell-permeable fluorescent sensor that is essentially non-fluorescent in its unbound state. Upon entering a live cell, the sensor binds to intracellular NADH and **NADPH**, leading to a conformational change that triggers a strong fluorescent signal.^{[1][2][3]} The intensity of this fluorescence is directly proportional to the intracellular NAD(P)H concentration.

Signaling Pathway of NADPH Metabolism





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References

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- 2. Cell Meter™ Intracellular NADH/NADPH Flow Cytometric Analysis Kit *Deep Red Fluorescence* | AAT Bioquest [aatbio.com]
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